

Personal protective equipment for handling SL910102

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Compound of Interest

Compound Name: SL910102

Cat. No.: B1681818

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Essential Safety and Handling Guide for SL910102

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **SL910102**, a nonpeptide angiotensin antagonist of the AT1 receptor. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **SL910102**, which is supplied as a solid, a comprehensive approach to personal protection is essential to minimize exposure and ensure safety. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Reasoning
Eye Protection	Wear tightly fitting safety goggles or safety glasses with side-shields.	Protects eyes from dust particles and accidental splashes.
Hand Protection	Wear chemical-resistant, impervious gloves (e.g., nitrile).	Prevents skin contact with the compound.
Body Protection	Wear a lab coat or other protective clothing to prevent skin exposure.	Minimizes the risk of contamination of personal clothing.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator.	Avoids inhalation of fine particles of the compound.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the integrity of **SL910102** and ensuring a safe laboratory environment.

Handling Procedures:

- **Ventilation:** Handle **SL910102** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Avoid Dust Formation:** As a solid, care should be taken to avoid the generation of dust. Use appropriate tools for handling and weighing.
- **Prevent Contact:** Avoid direct contact with skin, eyes, and clothing by consistently wearing the recommended PPE.[\[1\]](#)
- **Hygiene:** Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.

- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Proper disposal of **SL910102** and its containers is necessary to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Method
Unused Product	Dispose of in accordance with local, state, and federal regulations for chemical waste. Consult with your institution's environmental health and safety (EHS) department.
Contaminated Materials	Any materials that have come into contact with SL910102 (e.g., gloves, weighing paper, pipette tips) should be considered chemical waste and disposed of accordingly.
Empty Containers	Rinse empty containers thoroughly and dispose of them as chemical waste.

Emergency Procedures

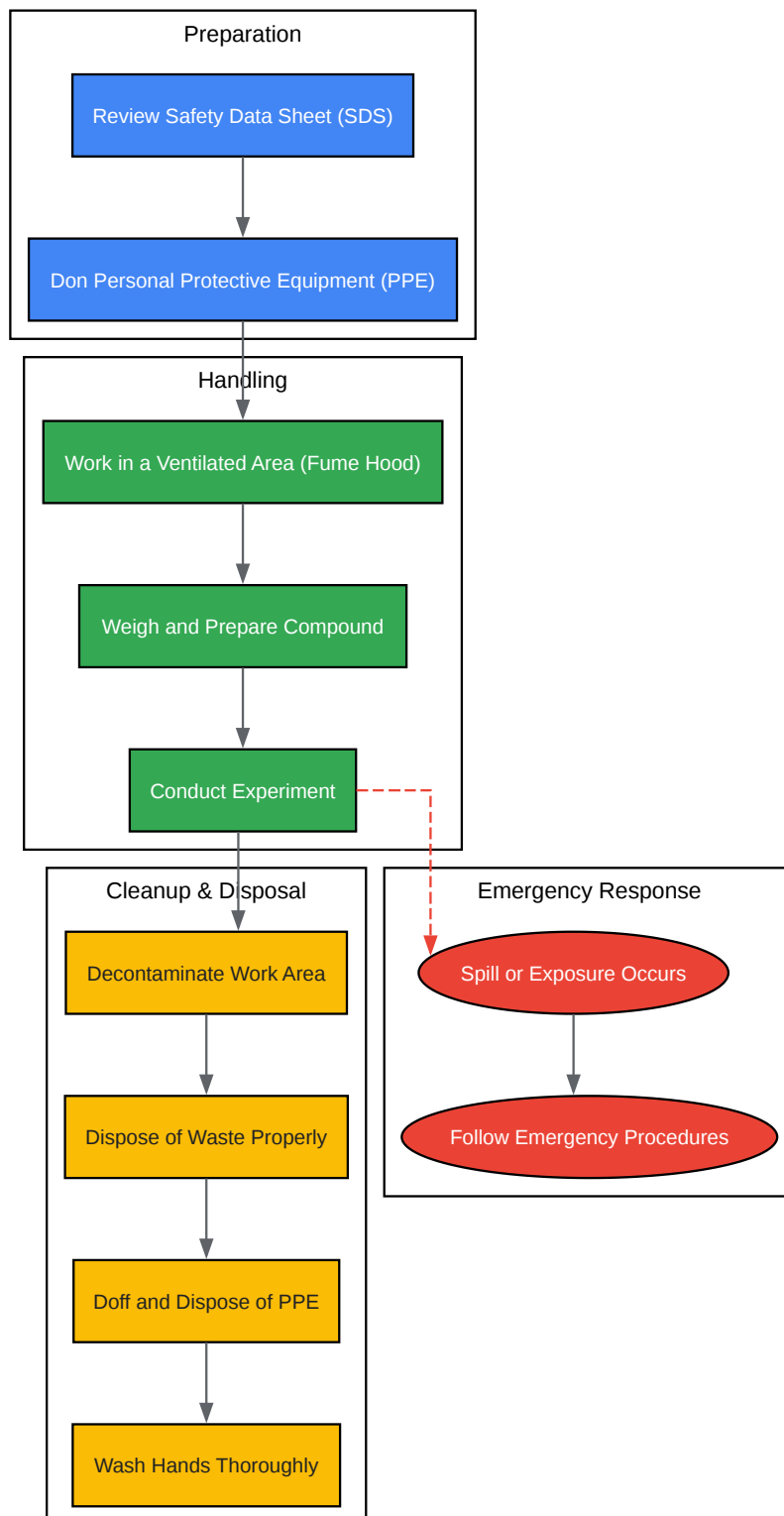
In the event of accidental exposure or spillage, immediate and appropriate action is crucial.

Emergency Situation	First Aid / Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.

Experimental Workflow for Safe Handling of SL910102

The following diagram illustrates the standard workflow for safely handling **SL910102** in a laboratory setting, from preparation to disposal.

Safe Handling Workflow for SL910102



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Caption: Workflow for the safe handling of **SL910102**.

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References

- 1. servco.safepersonnelsds.com [servco.safepersonnelsds.com]
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Email: info@benchchem.com